

Essential Safety and Logistics for Handling AL 8810 Isopropyl Ester

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Compound of Interest

Compound Name: *AL 8810 isopropyl ester*

Cat. No.: *B15570522*

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This document provides immediate, essential guidance for the safe handling and disposal of **AL 8810 isopropyl ester**, a lipid-soluble, esterified prodrug form of the prostaglandin F2 α analog, AL 8810.[1][2] While the substance is not classified as hazardous according to the Globally Harmonized System (GHS), adherence to standard laboratory safety protocols is crucial.[3]

Chemical and Physical Properties

A summary of the key physical and chemical properties of **AL 8810 isopropyl ester** is provided below.

Property	Value
CAS Number	208114-93-6[3]
Molecular Formula	C ₂₇ H ₃₇ FO ₄ [2]
Molecular Weight	444.58 g/mol [2]
Appearance	Crystalline solid[4]
Solubility	Soluble in organic solvents like ethanol, DMSO, and dimethylformamide.[4]

Personal Protective Equipment (PPE)

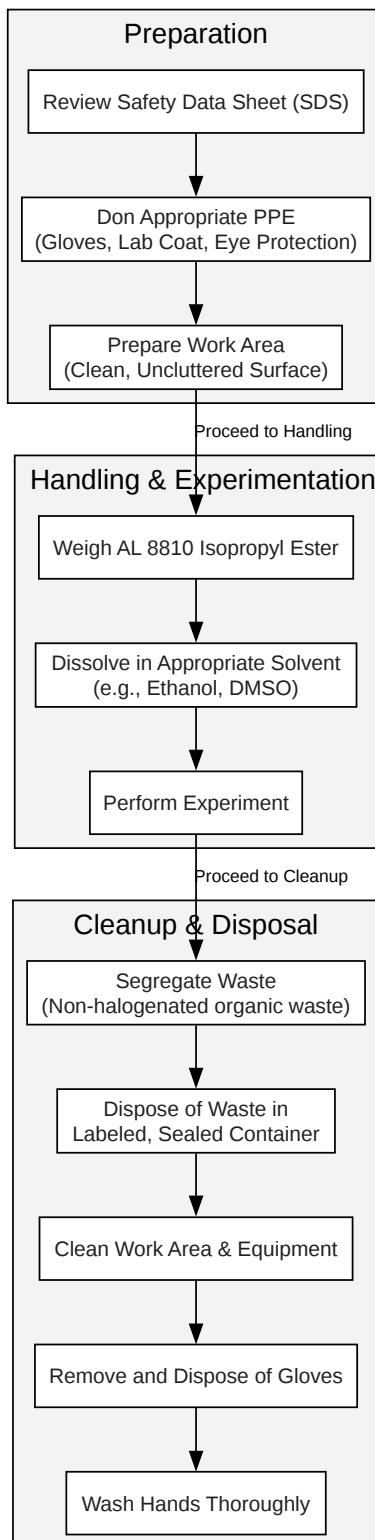
While **AL 8810 isopropyl ester** is not classified as a hazardous substance, the usual precautionary measures for handling chemicals should be followed.^[3] The following PPE is recommended to minimize exposure and ensure safe handling.

PPE Category	Recommendation	Rationale
Eye Protection	Safety glasses with side shields or goggles.	Protects eyes from potential splashes of solutions containing the compound.
Hand Protection	Nitrile gloves.	Although no specific glove recommendation is available due to a lack of testing, nitrile gloves offer good resistance to a range of chemicals, including alcohols and esters, and are a standard choice for laboratory work. ^{[3][5][6]}
Body Protection	Laboratory coat.	Protects skin and clothing from accidental spills.
Respiratory Protection	Not generally required under normal handling conditions with adequate ventilation. ^[3]	The substance has low volatility. If creating aerosols or working in a poorly ventilated area, a NIOSH-approved respirator may be considered. ^{[6][7]}

Experimental Workflow for Handling AL 8810 Isopropyl Ester

The following diagram outlines the standard workflow for handling **AL 8810 isopropyl ester** in a laboratory setting, from preparation to disposal.

Experimental Workflow for AL 8810 Isopropyl Ester

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Caption: Standard laboratory workflow for handling **AL 8810 isopropyl ester**.

Operational and Disposal Plans

Handling and Storage

- Handling:
 - Always wear the recommended personal protective equipment (PPE).
 - Handle the compound in a well-ventilated area.
 - Avoid inhalation of any dust if handling the solid form.
 - Avoid contact with skin and eyes.[\[3\]](#)
 - After handling, wash hands thoroughly.[\[8\]](#)
- Storage:
 - Store in a tightly sealed container in a cool, dry place.
 - Refer to the product insert for specific storage temperature recommendations.[\[3\]](#)

Emergency Procedures

- In case of skin contact: Wash the affected area with soap and water. If irritation persists, seek medical attention.[\[6\]](#)
- In case of eye contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting lower and upper eyelids occasionally. Seek medical attention if irritation persists.[\[3\]](#)
- In case of inhalation: Move to fresh air. If breathing becomes difficult, seek medical attention.[\[3\]](#)
- In case of ingestion: Do not induce vomiting. If the person is conscious, rinse their mouth with water and seek immediate medical attention.[\[3\]](#)
- Spills: For small spills, absorb the material with an inert absorbent material (e.g., vermiculite, sand) and place it in a suitable container for disposal.[\[9\]](#) Ensure the area is well-ventilated during cleanup.

Disposal Plan

- Waste Characterization: Unused **AL 8810 isopropyl ester** and any materials contaminated with it should be considered chemical waste.
- Segregation and Collection:
 - Collect waste in a designated, properly labeled, and sealed container.
 - It is recommended to store it with other non-halogenated organic waste.[\[10\]](#)
- Disposal:
 - Dispose of chemical waste through a licensed waste disposal contractor.
 - Do not dispose of it down the drain or in the regular trash.[\[3\]](#)

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- To cite this document: BenchChem. [Essential Safety and Logistics for Handling AL 8810 Isopropyl Ester]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15570522#personal-protective-equipment-for-handling-al-8810-isopropyl-ester\]](https://www.benchchem.com/product/b15570522#personal-protective-equipment-for-handling-al-8810-isopropyl-ester)

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